

Abt-107 (Navitoclax) Solubility: A Technical Guide

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Compound of Interest

Compound Name: Abt-107

Cat. No.: B1251678

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals experiencing solubility issues with **Abt-107**, also known as Navitoclax (ABT-263).

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **Abt-107** (Navitoclax)?

A1: The most commonly recommended solvent for dissolving **Abt-107** (Navitoclax) is Dimethyl Sulfoxide (DMSO).^{[1][2][3]}

Q2: What is the maximum achievable concentration of **Abt-107** in DMSO?

A2: **Abt-107** is soluble in DMSO at concentrations ranging from 25 mg/mL to 100 mg/mL.^{[2][3]} One supplier indicates a solubility of up to 102.6 mM, which corresponds to 100 mg/mL. Another states a solubility of >10 mM.

Q3: Are there any specific recommendations for preparing a stock solution in DMSO?

A3: Yes, for optimal results, it is recommended to use fresh, anhydrous DMSO as moisture can reduce the solubility of the compound. To prepare a 5 mM stock solution, for example, you can reconstitute 5 mg of the powder in 1.0 mL of DMSO.

Q4: My **Abt-107** is not fully dissolving in DMSO, what should I do?

A4: If you encounter solubility issues, you can try gently warming the solution at 37°C for 10 minutes and/or using an ultrasonic bath to aid dissolution.

Q5: How should I store my **Abt-107** stock solution?

A5: **Abt-107** is typically supplied as a lyophilized powder and should be stored at -20°C, desiccated. Once dissolved in DMSO, the stock solution should also be stored at -20°C. It is advisable to aliquot the solution to avoid multiple freeze-thaw cycles and use it within 3 months to maintain potency.

Q6: Is **Abt-107** soluble in aqueous solutions?

A6: **Abt-107** is considered insoluble in water and ethanol. For in vivo studies or cell culture experiments requiring aqueous media, a co-solvent system is necessary.

Solubility Data Summary

Solvent	Concentration	Molar Equivalent	Source
DMSO	>10 mM	-	APExBIO
DMSO	25 mg/mL	~25.6 mM	Cell Signaling Technology
DMSO	100 mg/mL	~102.6 mM	Selleck Chemicals
Water	Insoluble	-	Selleck Chemicals
Ethanol	Insoluble	-	Selleck Chemicals

Experimental Protocols

Protocol 1: Preparation of a 5 mM Abt-107 Stock Solution in DMSO

Materials:

- **Abt-107** (Navitoclax) powder
- Anhydrous DMSO

- Vortex mixer
- Sterile microcentrifuge tubes

Procedure:

- Allow the vial of **Abt-107** powder to equilibrate to room temperature before opening.
- Weigh out 5 mg of **Abt-107** powder and place it in a sterile microcentrifuge tube.
- Add 1.0 mL of anhydrous DMSO to the tube.
- Vortex the solution until the powder is completely dissolved.
- If dissolution is slow, warm the tube at 37°C for 10 minutes or place it in an ultrasonic bath for a short period.
- Once fully dissolved, aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles.
- Store the aliquots at -20°C.

Protocol 2: Preparation of a Working Solution for In Vivo Studies (Example)

For in vivo applications, a co-solvent system is often required. The following is an example formulation, and the final concentrations may need to be optimized for your specific experimental model.

Materials:

- **Abt-107** stock solution in DMSO (e.g., 20 mg/mL)
- PEG300
- Tween80
- ddH₂O (double-distilled water) or saline

Procedure:

- Prepare a 20 mg/mL stock solution of **Abt-107** in fresh DMSO.
- To prepare a 1 mL working solution, add 50 μ L of the 20 mg/mL DMSO stock solution to 400 μ L of PEG300.
- Mix thoroughly until the solution is clear.
- Add 50 μ L of Tween80 to the mixture and mix again until clear.
- Add 500 μ L of ddH₂O or saline to bring the final volume to 1 mL.
- This solution should be prepared fresh and used immediately for optimal results.

Visual Aids

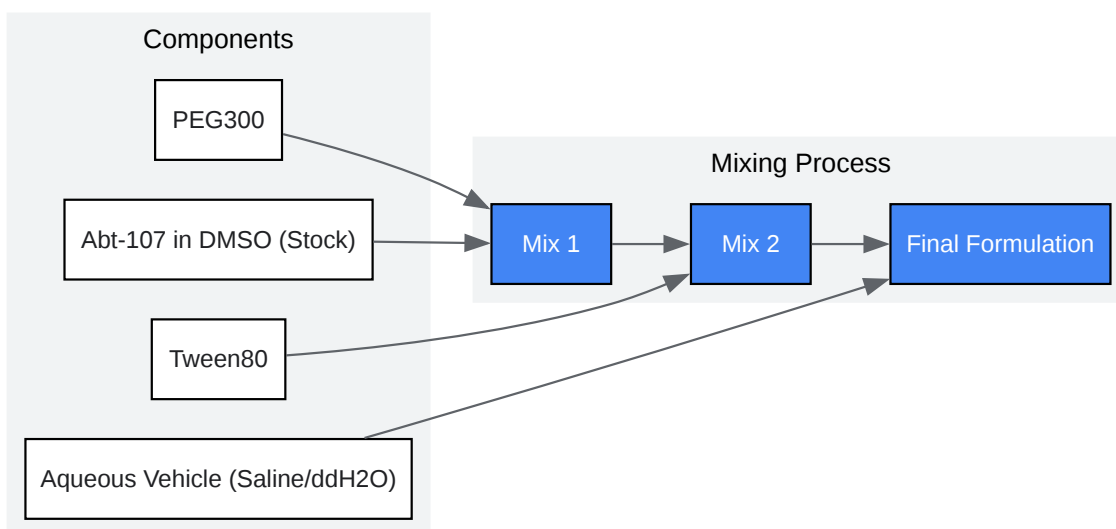
Troubleshooting Workflow for **Abt-107** Solubility



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Caption: A flowchart for troubleshooting common **Abt-107** solubility issues in DMSO.

Logical Relationship for In Vivo Formulation



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Caption: The sequential process for preparing an in vivo formulation of **Abt-107**.

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